

Vestalin's potential in preventing cardiovascular diseases

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Compound of Interest

Compound Name: Vestalin
CAS No.: 8064-75-3
Cat. No.: B13788687

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An in-depth analysis of scientific and clinical literature reveals no specific therapeutic agent or compound named "**Vestalin**" for the prevention of cardiovascular diseases. However, the query may be referencing the landmark VESALIUS-CV (TIMI 66) clinical trial, a significant study in cardiovascular primary prevention. This guide will, therefore, focus on the core subject of this trial: the PCSK9 inhibitor evolocumab and its demonstrated potential in preventing cardiovascular diseases in high-risk populations without a prior history of major adverse cardiovascular events.

This technical document provides a comprehensive overview of the VESALIUS-CV trial, the mechanism of action of evolocumab, and its clinical implications for researchers, scientists, and drug development professionals.

Executive Summary

Atherosclerotic cardiovascular disease (ASCVD) remains a leading cause of global mortality.^[1] The VESALIUS-CV trial was a randomized, double-blind, placebo-controlled study designed to determine if lowering low-density lipoprotein cholesterol (LDL-C) with evolocumab could reduce the risk of a first major cardiovascular event in individuals at high risk but without a prior heart

attack or stroke.[2][3] The trial successfully met its primary endpoints, demonstrating that evolocumab significantly reduces the risk of major adverse cardiovascular events (MACE) in this primary prevention setting.[2] These findings establish evolocumab as the first PCSK9 inhibitor to show significant cardiovascular event reduction in both primary and secondary prevention.[2]

Quantitative Data from the VESALIUS-CV Trial

The following tables summarize the key quantitative outcomes from the VESALIUS-CV trial as presented in late-breaking science sessions and official press releases.[1][2]

Table 1: Primary Efficacy Endpoints

Endpoint	Evolocumab Group	Placebo Group	Risk Reduction
Triple Primary Endpoint (CHD Death, Myocardial Infarction, or Ischemic Stroke)	Statistically & Clinically Significant Reduction	-	25% ^[1]
Quadruple Primary Endpoint (CHD Death, MI, Ischemic Stroke, or Ischemia-Driven Arterial Revascularization)	Statistically & Clinically Significant Reduction	-	19% ^[1]

Table 2: Additional Cardiovascular Outcomes

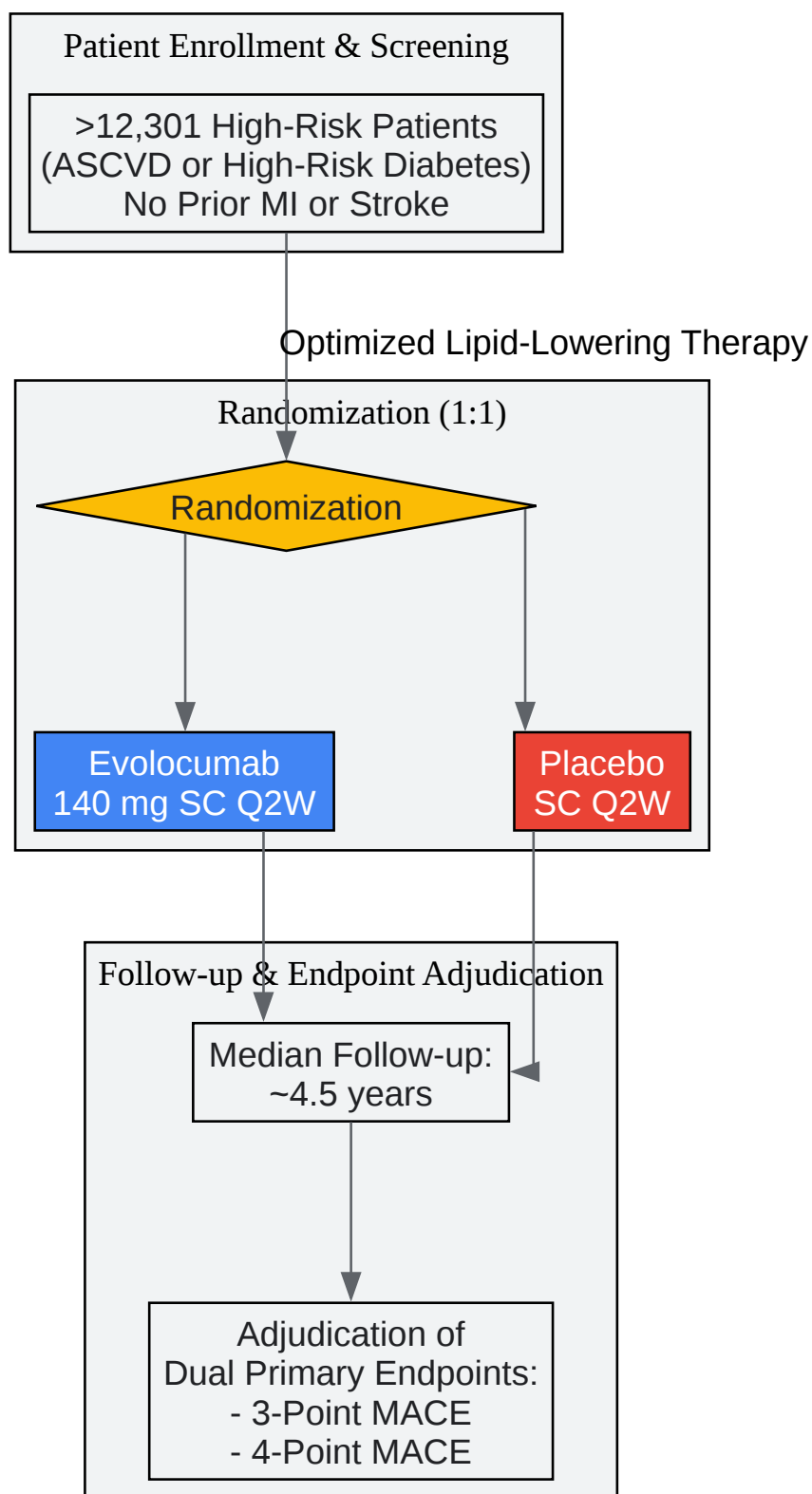
Endpoint	Evolocumab Group	Placebo Group	Risk Reduction
Cardiovascular Death, MI, or Ischemic Stroke	-	-	27% [1]
Myocardial Infarction (Heart Attack)	-	-	36% [1]
Death from Cardiovascular Causes	2.8%	3.6%	Nominally Lower Rate [1]
Death from All Causes	7.9%	9.7%	Nominally Lower Rate [1]

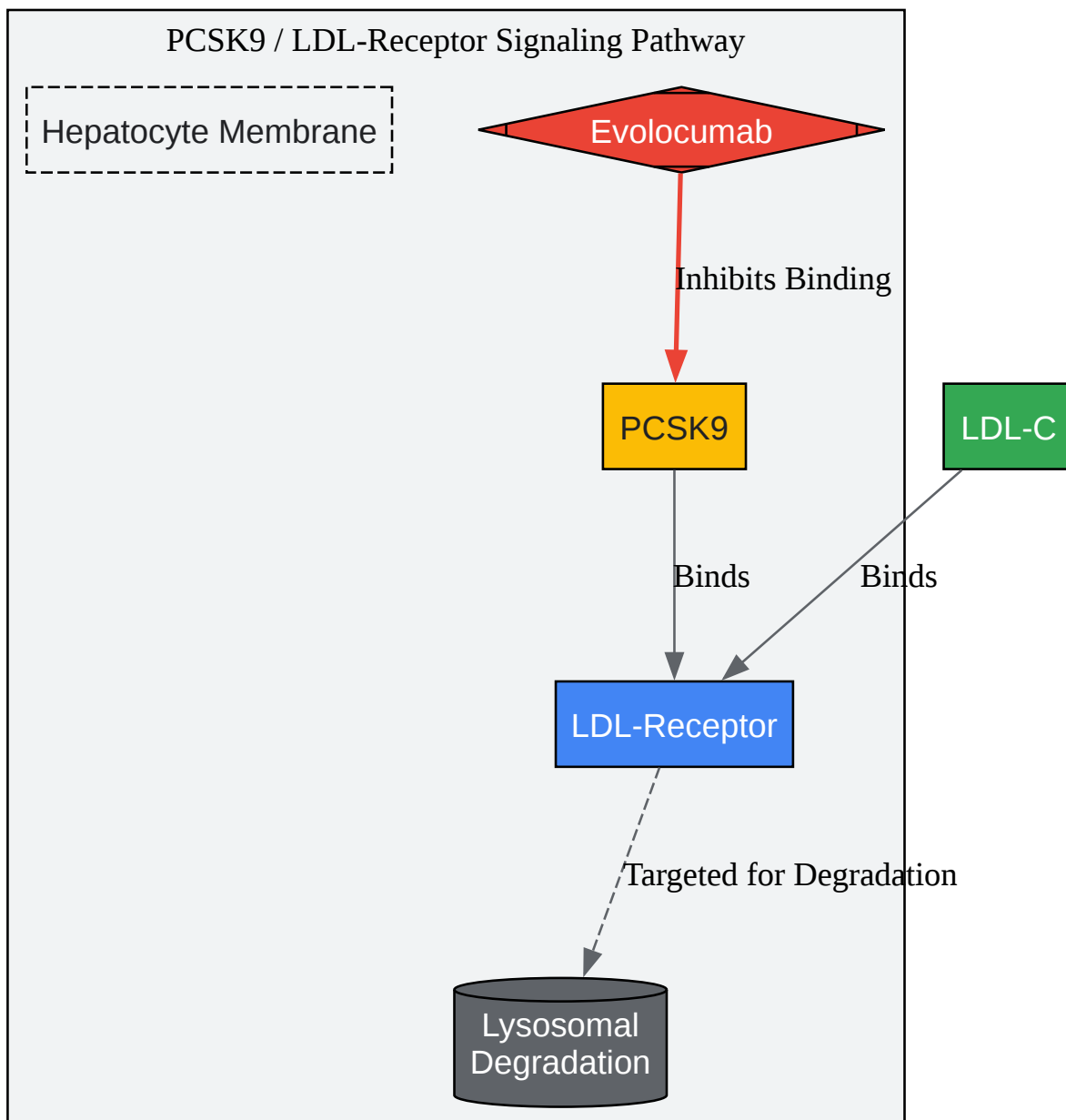
Experimental Protocol: VESALIUS-CV Trial Design

The VESALIUS-CV trial was a robustly designed study to assess the efficacy and safety of evolocumab in a primary prevention setting.

- Study Design: A Phase 3, randomized, double-blind, placebo-controlled, global clinical trial. [\[2\]](#)[\[3\]](#)
- Patient Population: The study enrolled over 12,301 patients at high cardiovascular risk.[\[2\]](#)[\[3\]](#) Inclusion criteria targeted adults with either known atherosclerotic cardiovascular disease (ASCVD) or high-risk diabetes mellitus, but crucially, without a prior history of myocardial infarction or stroke.[\[2\]](#)[\[3\]](#)
- Baseline Therapy: All participants were treated with optimized lipid-lowering therapy, with approximately 85% maintained on a high-intensity or moderate-intensity statin regimen.[\[2\]](#)
- Randomization and Treatment: Patients were randomized in a 1:1 ratio to receive either:
 - Evolocumab 140 mg administered subcutaneously every two weeks.[\[3\]](#)
 - A matching placebo administered subcutaneously every two weeks.[\[3\]](#)
- Follow-up: The median follow-up duration was approximately 4.5 to 4.6 years.[\[1\]](#)[\[2\]](#)

- Primary Endpoints: The trial was designed with dual primary composite endpoints:
 - Time to first occurrence of Coronary Heart Disease (CHD) death, myocardial infarction (MI), or ischemic stroke.[\[2\]](#)[\[3\]](#)
 - Time to first occurrence of CHD death, MI, ischemic stroke, or any ischemia-driven arterial revascularization.[\[2\]](#)[\[3\]](#)





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